

Application Note and Protocol: ML786 Stock Solution Preparation and Storage

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Compound of Interest

Compound Name: ML786

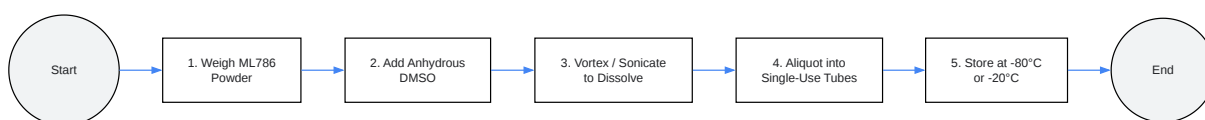
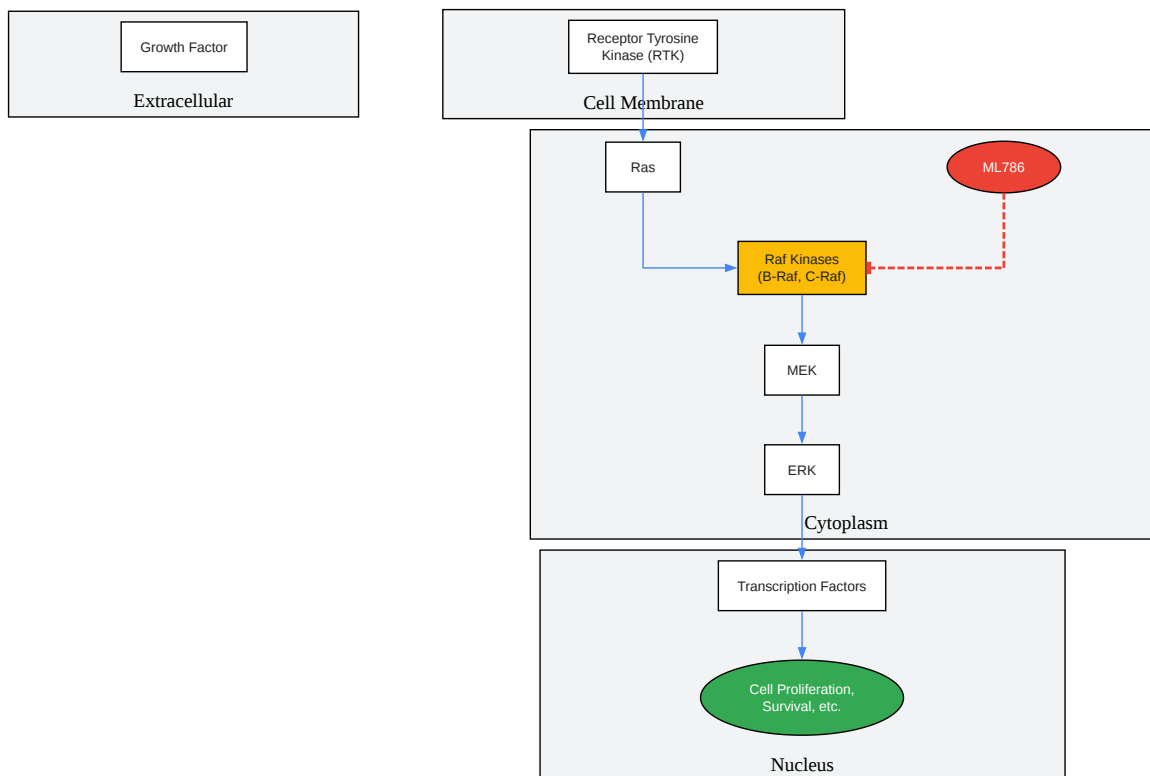
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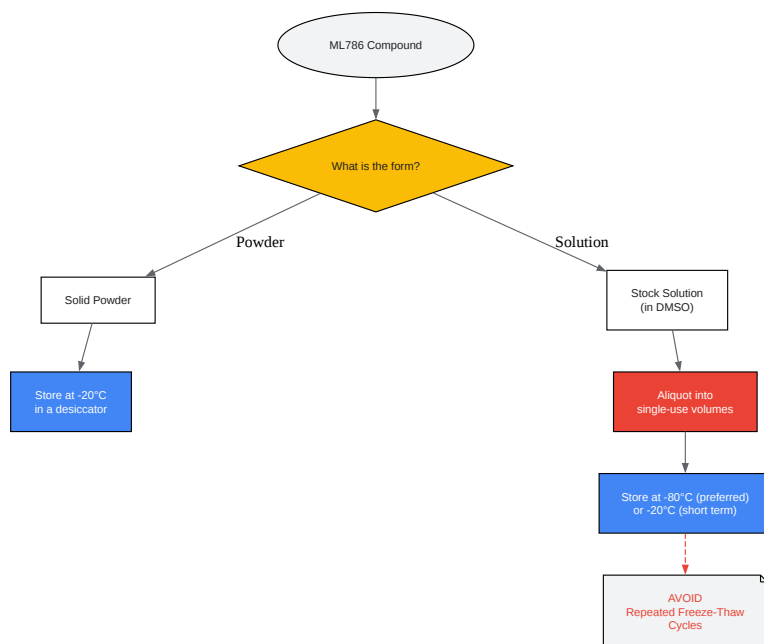
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Audience: Researchers, scientists, and drug development professionals.

Introduction

ML786 is a potent and orally bioavailable inhibitor of Raf kinases, key components of the Mitogen-Activated Protein Kinase (MAPK) signaling pathway.^{[1][2]} This pathway is crucial for regulating cellular growth and proliferation, and its dysregulation is implicated in various cancers, particularly those with B-Raf mutations like melanoma.^{[1][3]} **ML786** demonstrates significant inhibitory activity against B-RafV600E, wild-type B-Raf, and C-Raf.^[1] It also inhibits other tyrosine kinases, including Abl-1, DDR2, EPHA2, and RET. Accurate preparation and proper storage of **ML786** stock solutions are critical for ensuring experimental reproducibility and preserving the compound's efficacy. This document provides detailed protocols and guidelines for the handling of **ML786**.





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References

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